

Crystalline structure of (tht)AuCl

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Compound of Interest

Compound Name: Chlorogold-tetrahydrothiophene

CAS No.: 39929-21-0

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Executive Summary

Chloro(tetrahydrothiophene)gold(I), abbreviated as (tht)AuCl (or [AuCl(tht)]), is the preeminent entry point into modern gold(I) chemistry.^{[1][2]} Unlike the more odorous and less stable dimethyl sulfide analogue ((DMS)AuCl), (tht)AuCl offers a superior balance of stability and lability.^{[1][2]} Its utility stems from the tetrahydrothiophene (tht) ligand, which stabilizes the aurous center in the solid state but is readily displaced by stronger nucleophiles (phosphines, carbenes, thiolates) in solution.^{[1][3]}

This guide provides a rigorous analysis of the (tht)AuCl crystalline lattice, a validated synthesis protocol, and a mechanistic overview of its ligand exchange reactivity, essential for designing gold-based therapeutics (e.g., Auranofin derivatives) and homogeneous catalysts.^{[1][2]}

Crystalline Structure & Characterization

The structural integrity of (tht)AuCl is defined by its linear coordination geometry and supramolecular organization driven by aurophilic interactions.^{[1][2][4]}

Crystal Data

The compound crystallizes in the orthorhombic system.^{[3][5][6]} The non-centrosymmetric space group $Pmc2_1$ allows for a specific packing arrangement where the neutral molecules align to form extended chains.

Table 1: Crystallographic Parameters of (tht)AuCl

Parameter	Value
Formula	C ₄ H ₈ AuClS
Molecular Weight	320.59 g/mol
Crystal System	Orthorhombic
Space Group	$Pmc2_1$ (No. ^{[2][7]} 26)
Unit Cell a	6.540(1) Å
Unit Cell b	8.192(1) Å
Unit Cell c	12.794(3) Å
Z (Formula Units)	4
Calculated Density	~2.9 g/cm ³

Data sourced from Ahrland et al. (1993) ^{[1].[1][2][7]}

Molecular Geometry & Packing

- **Coordination:** The Au(I) center adopts a nearly perfect linear geometry (bond angle Cl-Au-S $\approx 178\text{--}179^\circ$), characteristic of the electronic configuration which favors hybridization.^{[1][2]}
- **Bond Lengths:** The Au-Cl and Au-S bond lengths are typical for neutral gold(I) complexes, generally observed in the range of 2.26–2.30 Å for Au-Cl and 2.30–2.35 Å for Au-S.
- **Aurophilicity:** A critical feature of the solid-state structure is the presence of aurophilic interactions (Au...Au contacts). The molecules arrange themselves in zig-zag chains running

parallel to the crystallographic axes. These intermolecular Au[1]...Au distances are typically in the range of 3.0–3.4 Å, significantly shorter than the sum of the van der Waals radii (~3.6 Å), providing additional lattice stabilization energy (approx. 7–11 kcal/mol).

Validated Synthesis Protocol

The synthesis of (tht)AuCl utilizes the reduction of Au(III) to Au(I) by the tht ligand itself.[1][2] This "sacrificial reductant" method is preferred over external reducing agents for its simplicity and high purity.[2]

Reaction Mechanism

[1][2][7]

- Reactants: Tetrachloroauric acid (AuCl_4^-) and Tetrahydrothiophene ($\text{C}_4\text{H}_8\text{S}$).[1][2][5][7]
- Byproducts: Tetrahydrothiophene oxide ((tht)O) and HCl.[1][2]

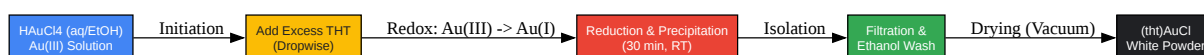
Step-by-Step Methodology

Safety Note: Tetrahydrothiophene has a pungent, gas-like odor.[2] All operations must be performed in a well-ventilated fume hood.

- Preparation: Dissolve $\text{AuCl}_3 \cdot 3\text{H}_2\text{O}$ (2.54 mmol) in 10 mL of water and 10 mL of ethanol in a round-bottom flask.
- Addition: Add (6.8 mmol, ~2.7 equivalents) of tetrahydrothiophene dropwise.

- Observation: The yellow Au(III) solution will initially turn orange/brown before a voluminous white precipitate forms as reduction to Au(I) occurs.[1][2]
- Reaction: Stir the suspension at room temperature for 30 minutes to ensure complete reduction.
- Filtration: Filter the white solid using a sintered glass frit or Buchner funnel.
- Washing: Wash the precipitate twice with
of cold ethanol to remove the (tht)O byproduct and excess acid.[1][2]
- Drying: Dry the white powder under high vacuum for 2–4 hours.
 - Yield: Typically >85%.[2]
 - Storage: Store at -20°C under inert atmosphere (Ar or) to prevent slow thermal decomposition and light-induced disproportionation.[2]

Process Visualization



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Caption: Workflow for the reduction of H[AuCl₄] to (tht)AuCl using tht as both ligand and reducing agent.

Reactivity & Ligand Exchange

(tht)AuCl is technically defined as a labile precursor.[1][2][8] The Au-S bond is weak enough to be displaced by soft nucleophiles but strong enough to allow handling in air.

Thermodynamic Hierarchy

The displacement follows the hard-soft acid-base (HSAB) principle.[1][2] Gold(I) is a soft acid and prefers ligands in the following stability order:

[\[1\]](#)[\[2\]](#)

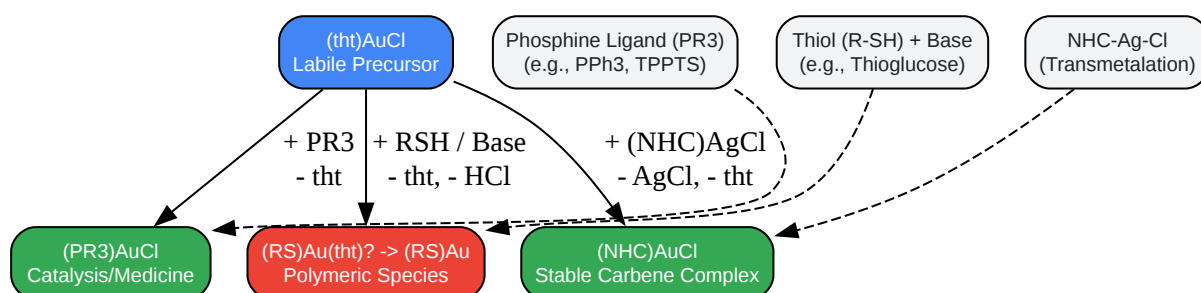
General Exchange Protocol

To synthesize a drug candidate (e.g., a phosphine-gold-chloride):

[\[1\]](#)[\[2\]](#)

- Solvent: Dichloromethane (DCM) is ideal as it solubilizes (tht)AuCl.[\[1\]](#)[\[2\]](#)
- Stoichiometry: 1:1 molar ratio.
- Workup: Evaporation of solvent followed by recrystallization (often from DCM/Hexane) removes the liberated free tht.[\[1\]](#)[\[2\]](#)

Pathway Diagram



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Caption: Divergent synthesis pathways from (tht)AuCl to key gold(I) therapeutic and catalytic classes.

References

- Ahrland, S., Dreisch, K., Norén, B., & Oskarsson, Å. (1993).[\[2\]](#)[\[7\]](#) Metal-metal interactions in chain compounds of gold(I): syntheses and crystal structures of chlorotetrahydrothiophenegold(I), bromotetrahydrothiophenegold(I) and iodotetrahydroselenophenegold(I). Materials Chemistry and Physics, 35(3-4), 281-289.[\[2\]](#)

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- Schmidbaur, H., & Schier, A. (2012).^[2] Auophilic interactions as a subject of current research: an up-date. Chemical Society Reviews, 41(1), 370-412.^{[1][2]}

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